

# Application Notes and Protocols: UNC0642 IC50 in Specific Cancer Cell Lines

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## Compound of Interest

Compound Name: UNC0642

Cat. No.: B611572

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the histone methyltransferase inhibitor, **UNC0642**, including its mechanism of action, IC50 values in various cancer cell lines, and detailed protocols for experimental validation.

**UNC0642** is a potent and selective small molecule inhibitor of G9a and G9a-like protein (GLP), which are histone methyltransferases responsible for the mono- and di-methylation of lysine 9 on histone H3 (H3K9me1 and H3K9me2).<sup>[1][2][3]</sup> Dysregulation of G9a/GLP activity is implicated in the pathogenesis of numerous cancers, making them attractive therapeutic targets.<sup>[4][5]</sup> **UNC0642** has demonstrated anti-proliferative and pro-apoptotic effects in a variety of cancer models.<sup>[1][6][7]</sup>

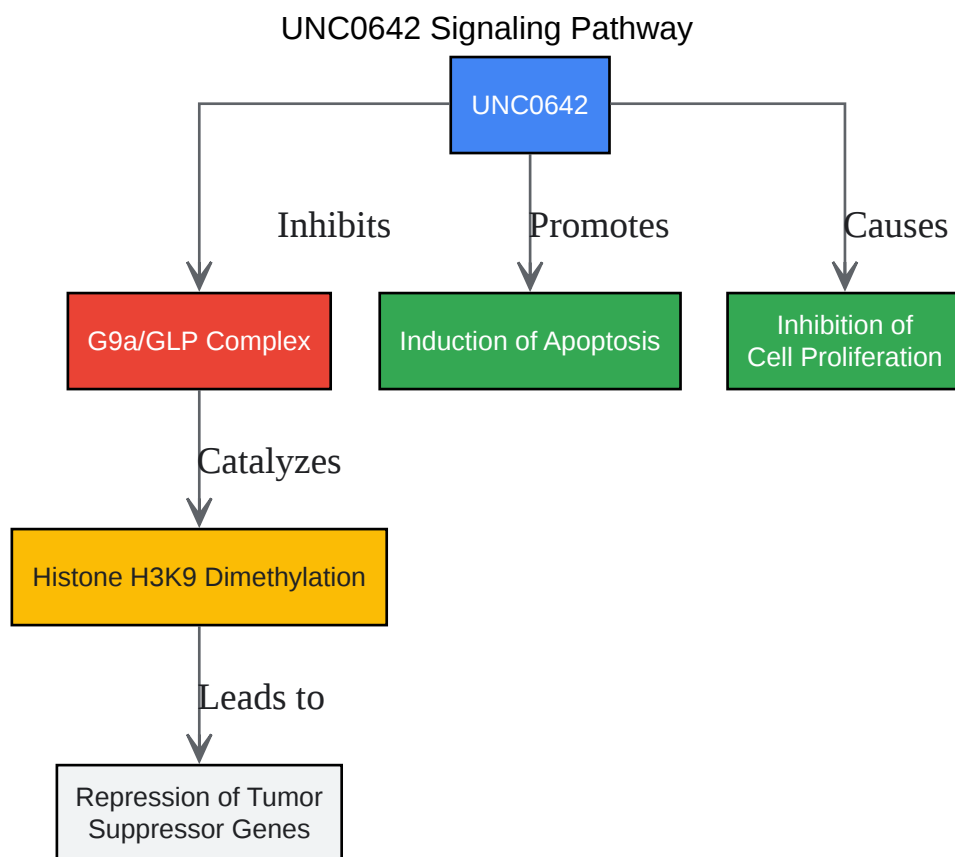
## Data Presentation: UNC0642 IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. The following table summarizes the reported IC50 values for **UNC0642** across a range of cancer cell lines.

Cancer Type	Cell Line	IC50 (μM)	Additional Notes
Urinary Bladder Cancer	T24	9.85 ± 0.41	Treatment for 72 hours, viability assessed by SRB assay. <a href="#">[1]</a>
J82	13.15 ± 1.72	Treatment for 72 hours, viability assessed by SRB assay. <a href="#">[1]</a>	
5637	9.57 ± 0.37	Treatment for 72 hours, viability assessed by SRB assay. <a href="#">[1]</a>	
Neuroblastoma (MYCN-Amplified)	Multiple Lines (Average)	15	More sensitive than non-MYCN amplified lines. <a href="#">[8]</a>
Neuroblastoma (Non-MYCN-Amplified)	Multiple Lines (Average)	32	<a href="#">[8]</a>
Pancreatic Cancer	PANC-1	0.04	Inhibition of H3K9me2 levels measured by in-cell Western assay. <a href="#">[2]</a>
Prostate Cancer	PC3	0.13	Inhibition of H3K9me2 levels measured by in-cell Western assay. <a href="#">[2]</a>
Breast Cancer	MDA-MB-231	Lowest IC50 among screened breast cancer cell lines. <a href="#">[6]</a>	Specific value not provided in the abstract.

## Signaling Pathway and Experimental Workflow

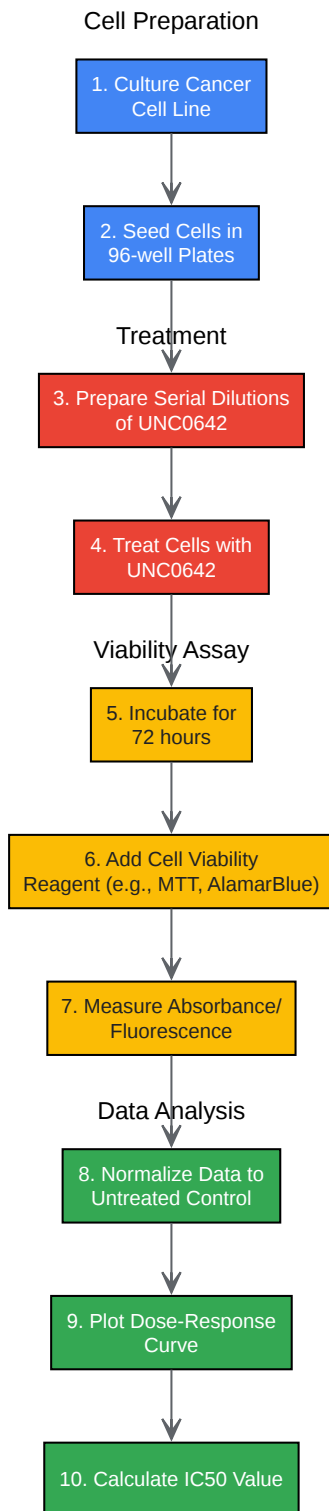
The following diagrams illustrate the mechanism of action of **UNC0642** and a typical experimental workflow for determining its IC50 value.



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Caption: **UNC0642** inhibits the G9a/GLP complex, leading to reduced H3K9me2 and downstream effects.

## Experimental Workflow for IC50 Determination

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